

Part 1: In Vitro Activity Assessment of 2,4-Dimethylphenyl isonicotinate

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Compound of Interest

Compound Name: 2,4-Dimethylphenyl isonicotinate

Cat. No.: B310646

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The initial phase of characterization involves a meticulous evaluation of the compound's direct effects on its purified molecular target and its subsequent activity in a cellular context. This dual approach provides a foundational understanding of its potency and mechanism.

Biochemical Assay: Direct Enzyme Inhibition

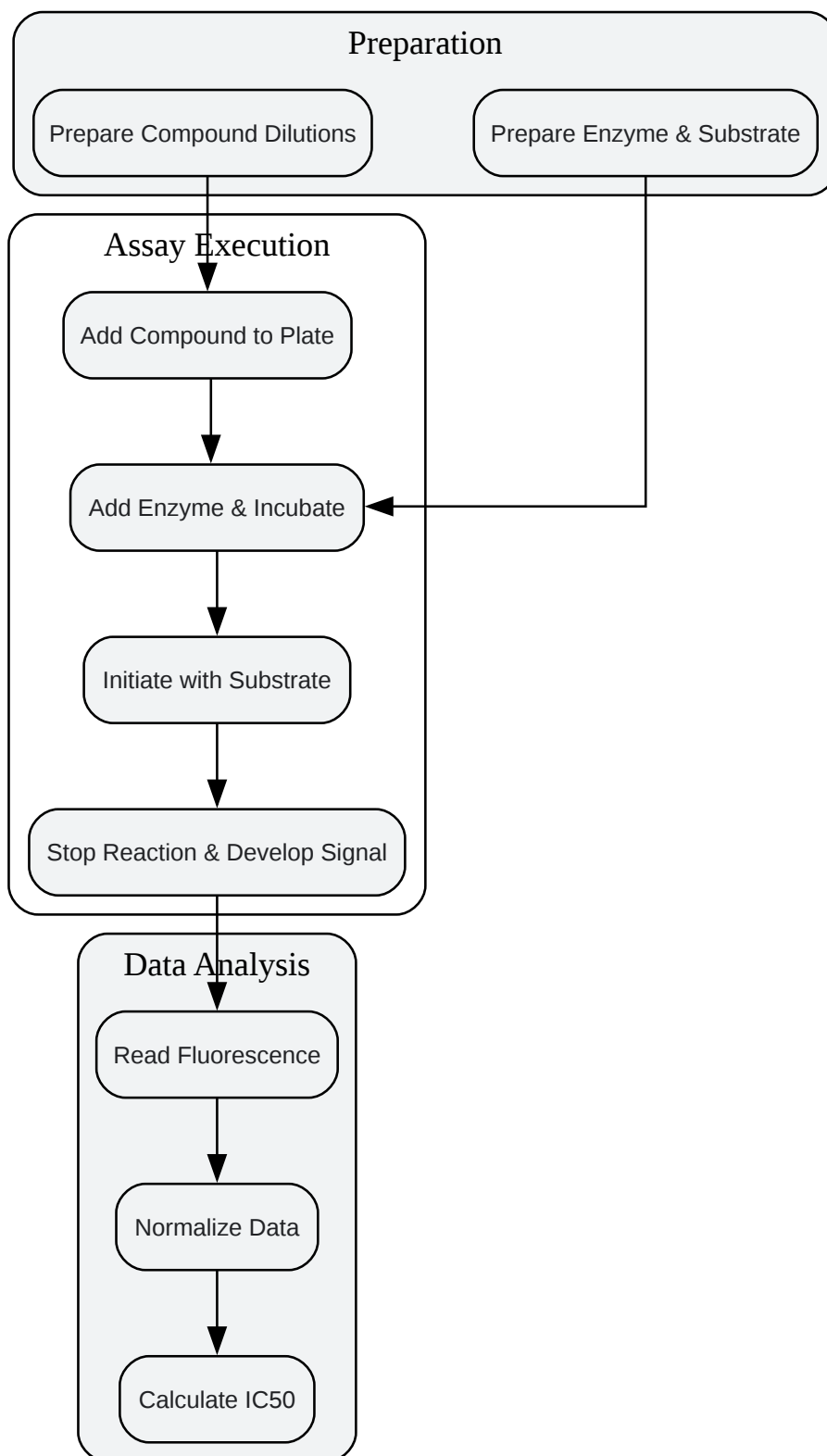
The first step is to ascertain if **2,4-Dimethylphenyl isonicotinate** directly interacts with and inhibits its putative target, HDAC enzymes. A fluorogenic biochemical assay is a standard and robust method for this purpose.

Experimental Rationale: This assay provides a clean, direct measure of the compound's inhibitory potential (IC₅₀) against the isolated enzyme, free from the complexities of a cellular environment such as membrane permeability and off-target effects.

Step-by-Step Protocol: Fluorogenic HDAC Inhibition Assay

- Reagent Preparation:
 - Prepare a stock solution of **2,4-Dimethylphenyl isonicotinate** (e.g., 10 mM in DMSO).

- Dilute the recombinant human HDAC enzyme to a working concentration in assay buffer.
- Prepare the fluorogenic substrate (e.g., Boc-Lys(Ac)-AMC) in assay buffer.
- Prepare the developer solution (e.g., trypsin and a buffer to stop the HDAC reaction).
- Assay Plate Setup:
 - In a 96-well black plate, add 2 μ L of serially diluted **2,4-Dimethylphenyl isonicotinate**. For the control wells, add 2 μ L of DMSO.
 - Add 48 μ L of the diluted HDAC enzyme to all wells and incubate for 15 minutes at 37°C to allow for compound-enzyme interaction.
- Enzymatic Reaction:
 - Initiate the reaction by adding 50 μ L of the fluorogenic substrate to all wells.
 - Incubate the plate at 37°C for 60 minutes.
- Signal Development and Detection:
 - Stop the reaction and develop the fluorescent signal by adding 100 μ L of the developer solution. The developer cleaves the deacetylated substrate, releasing the fluorescent AMC molecule.
 - Incubate for 15 minutes at 37°C.
 - Read the fluorescence intensity on a plate reader (Excitation: 360 nm, Emission: 460 nm).
- Data Analysis:
 - Subtract the background fluorescence (wells with no enzyme).
 - Normalize the data to the positive control (DMSO-treated wells, 100% activity) and negative control (a known potent HDAC inhibitor like Trichostatin A, 0% activity).
 - Calculate the IC₅₀ value by fitting the dose-response curve using a non-linear regression model.

Workflow Diagram: Biochemical IC₅₀ Determination[Click to download full resolution via product page](#)

Caption: Workflow for determining the biochemical IC50 of **2,4-Dimethylphenyl isonicotinate**.

Cell-Based Assay: Target Engagement and Cellular Potency

Following direct enzyme inhibition, it is crucial to determine if the compound can penetrate the cell membrane and engage its target in a physiological context. A common method is to measure the acetylation status of histones in treated cancer cells.

Experimental Rationale: This assay confirms the compound's proposed mechanism of action within a living cell and provides a cellular potency value (EC50). Discrepancies between the biochemical IC50 and cellular EC50 can offer insights into factors like cell permeability and efflux pump activity.

Step-by-Step Protocol: Western Blot for Histone Acetylation

- Cell Culture and Treatment:
 - Seed a human cancer cell line (e.g., HeLa) in 6-well plates and allow them to adhere overnight.
 - Treat the cells with increasing concentrations of **2,4-Dimethylphenyl isonicotinate** for a defined period (e.g., 24 hours). Include a vehicle control (DMSO) and a positive control (a known HDAC inhibitor).
- Protein Extraction:
 - Wash the cells with ice-cold PBS.
 - Lyse the cells directly in the wells using RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Harvest the lysate and quantify the total protein concentration using a BCA assay.
- Western Blotting:
 - Denature equal amounts of protein from each sample by boiling in Laemmli buffer.

- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Incubate the membrane overnight at 4°C with a primary antibody specific for acetylated histone H3 (e.g., Ac-H3K9).
- Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Data Analysis:
 - Re-probe the membrane with an antibody for total histone H3 or a loading control like β -actin to ensure equal protein loading.
 - Quantify the band intensities using densitometry software.
 - Normalize the acetylated histone signal to the total histone or loading control signal.
 - Plot the normalized signal against the compound concentration to determine the EC50.

Part 2: In Vivo Evaluation of 2,4-Dimethylphenyl isonicotinate

Positive in vitro results are the gateway to in vivo testing, where the compound's therapeutic potential is assessed in a complex biological system. This phase evaluates not only the compound's efficacy but also its pharmacokinetic and pharmacodynamic properties.

Pharmacokinetic (PK) Study

A preliminary PK study is essential to understand how the organism processes the compound.

Experimental Rationale: This study determines the compound's absorption, distribution, metabolism, and excretion (ADME) profile, which informs the dosing regimen (dose and

frequency) for subsequent efficacy studies. Key parameters include half-life ($t_{1/2}$), maximum concentration (C_{max}), and bioavailability.

Step-by-Step Protocol: Mouse Pharmacokinetic Study

- Animal Dosing:
 - Acclimate healthy mice (e.g., C57BL/6) for one week.
 - Administer a single dose of **2,4-Dimethylphenyl isonicotinate** via two different routes to separate groups: intravenous (IV) for bioavailability calculation and the intended therapeutic route (e.g., oral gavage, PO).
- Sample Collection:
 - Collect blood samples (e.g., via tail vein) at multiple time points post-dosing (e.g., 0, 15 min, 30 min, 1h, 2h, 4h, 8h, 24h).
 - Process the blood to separate the plasma and store it at -80°C .
- Bioanalysis:
 - Extract the compound from the plasma samples.
 - Quantify the concentration of **2,4-Dimethylphenyl isonicotinate** in each sample using a sensitive analytical method like liquid chromatography-mass spectrometry (LC-MS/MS).
- Data Analysis:
 - Plot the plasma concentration versus time for both IV and PO groups.
 - Use pharmacokinetic software to calculate key parameters (e.g., AUC, C_{max} , $t_{1/2}$).
 - Calculate oral bioavailability (%F) using the formula: $\%F = (AUC_{PO} / AUC_{IV}) * (Dose_{IV} / Dose_{PO}) * 100$.

In Vivo Efficacy and Pharmacodynamic (PD) Study

With an established dosing regimen, the compound's ability to inhibit tumor growth and engage its target in vivo can be evaluated.

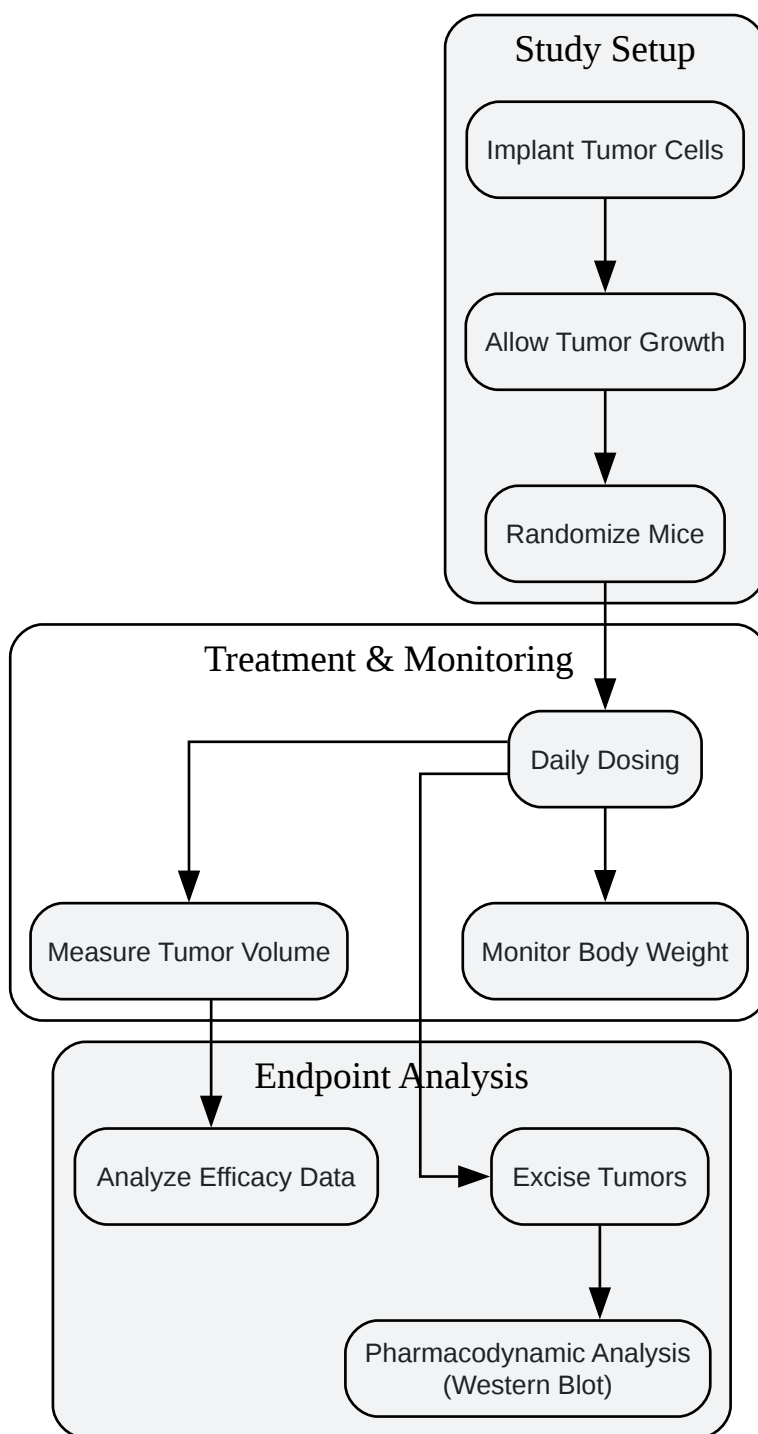
Experimental Rationale: This study directly tests the therapeutic hypothesis. The xenograft model provides a clinically relevant context to assess anti-tumor efficacy. The concurrent pharmacodynamic analysis confirms that the observed efficacy is due to the intended mechanism of action (target engagement).

Step-by-Step Protocol: Human Tumor Xenograft Mouse Model

- Tumor Implantation:
 - Implant human cancer cells (the same line used for in vitro assays) subcutaneously into the flank of immunodeficient mice (e.g., nude mice).
 - Allow the tumors to grow to a palpable size (e.g., 100-150 mm³).
- Treatment and Monitoring:
 - Randomize the mice into treatment groups (e.g., vehicle control, **2,4-Dimethylphenyl isonicotinate** at two different doses).
 - Administer the treatment daily (or as determined by the PK study) via oral gavage.
 - Measure tumor volume with calipers every 2-3 days.
 - Monitor the body weight of the mice as an indicator of toxicity.
- Pharmacodynamic Analysis:
 - At the end of the study (or at specific time points), euthanize a subset of mice from each group.
 - Excise the tumors and prepare protein lysates.
 - Perform a Western blot on the tumor lysates to measure the levels of acetylated histones, as described in the in vitro protocol.

- Data Analysis:
 - Plot the mean tumor volume over time for each group to assess anti-tumor efficacy.
 - Analyze the Western blot data to confirm that the compound increased histone acetylation in the tumors, demonstrating in vivo target engagement.

Workflow Diagram: In Vivo Efficacy Study



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